

An In-depth Technical Guide to the Synthesis of 7-Iodohept-2-yne

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Compound of Interest

Compound Name: 7-Iodohept-2-yne

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This whitepaper provides a comprehensive overview of the synthesis of **7-iodohept-2-yne**, a valuable building block in organic chemistry. The document details a reliable synthetic protocol, presents key quantitative data in a structured format, and includes a visualization of the experimental workflow.

Introduction

7-Iodohept-2-yne is a chemical intermediate with the molecular formula $C_7H_{11}I$ and a molecular weight of 222.07 g/mol. Its structure features a seven-carbon chain with an internal alkyne between carbons 2 and 3, and a terminal iodine atom at position 7. This bifunctional nature makes it a versatile reagent in a variety of chemical transformations, including cross-coupling reactions and the introduction of functionalized alkyl chains in the synthesis of more complex molecules.

Synthetic Approach

The most common and efficient method for the synthesis of **7-iodohept-2-yne** is through the iodination of the corresponding primary alcohol, hept-2-yn-1-ol. This transformation is typically achieved using an Appel-type reaction, which involves the use of triphenylphosphine (PPh_3) and iodine (I_2). This method is known for its mild reaction conditions and good yields.

Data Presentation

The following table summarizes the key quantitative data for the starting material and the final product.

Property	Hept-2-yn-1-ol (Starting Material)	7-iodohept-2-yne (Product)
CAS Number	1002-36-4 [1]	70396-14-4 [2]
Molecular Formula	C ₇ H ₁₂ O	C ₇ H ₁₁ I
Molecular Weight	112.17 g/mol [1]	222.07 g/mol
Boiling Point	85-87 °C (15 mmHg)	Not available
Density	0.862 g/mL	Not available
Appearance	Colorless liquid	Not available

Experimental Protocol

The following protocol is a detailed methodology for the synthesis of **7-iodohept-2-yne** from hept-2-yn-1-ol.

Materials:

- Hept-2-yn-1-ol
- Triphenylphosphine (PPh₃)
- Imidazole
- Iodine (I₂)
- Dichloromethane (DCM)
- Saturated aqueous sodium thiosulfate (Na₂S₂O₃) solution
- Brine
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)

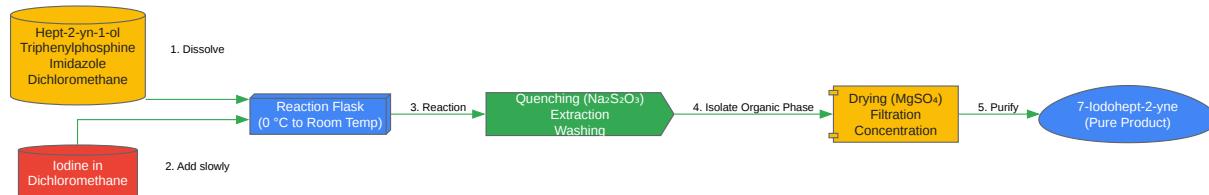
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Procedure:

- Reaction Setup: In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve hept-2-yn-1-ol, triphenylphosphine (1.5 equivalents), and imidazole (2.0 equivalents) in anhydrous dichloromethane.
- Addition of Iodine: Cool the reaction mixture to 0 °C using an ice bath. Slowly add a solution of iodine (1.5 equivalents) in dichloromethane to the flask with stirring. The reaction is exothermic, and the addition should be controlled to maintain the temperature below 10 °C.
- Reaction Monitoring: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Workup: Once the reaction is complete, quench the reaction by adding a saturated aqueous solution of sodium thiosulfate. Stir until the brown color of the iodine disappears.
- Extraction: Transfer the mixture to a separatory funnel and separate the organic layer. Wash the organic layer sequentially with water and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product is purified by flash column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to afford pure **7-iodohept-2-yne**.

Mandatory Visualization

The following diagram illustrates the experimental workflow for the synthesis of **7-iodohept-2-yne**.

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Caption: Experimental workflow for the synthesis of **7-iodohept-2-yne**.

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References

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- 2. 7-iodohept-2-yne, CasNo.70396-14-4 Career Henan Chemical Co China (Mainland) [Henankerui.lookchem.com]
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